

A Technical Guide to the Safe Handling of Deuterated Allyl Alcohol

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Compound of Interest

Compound Name: Allyl-d5 alcohol

Cat. No.: B011090

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Deuterated allyl alcohol (C_3HD_5O), a stable isotope-labeled version of allyl alcohol, is a valuable tool in mechanistic studies, environmental analysis, and as a reference material in various research applications.[1][2] While the replacement of hydrogen with deuterium atoms can alter metabolic rates, the general toxicological and hazardous properties are considered to be similar to its non-deuterated counterpart.[1] This guide provides a comprehensive overview of the safety and handling precautions for deuterated allyl alcohol, drawing upon data for allyl alcohol.

Hazard Identification and Classification

Deuterated allyl alcohol should be handled with the same level of caution as allyl alcohol, which is classified as a highly hazardous substance. It is a highly flammable liquid and vapor, and is toxic if swallowed, inhaled, or in contact with skin.[3][4] It can cause serious eye irritation, skin irritation, and may cause respiratory irritation.[3][4] Furthermore, it is very toxic to aquatic life, with long-lasting effects.[4]

GHS Classification:

- Flammable Liquids: Category 2[3]
- Acute Toxicity, Oral: Category 3[3]

- Acute Toxicity, Dermal: Category 1 or 3[3][5]
- Acute Toxicity, Inhalation: Category 2 or 3[3][5]
- Skin Corrosion/Irritation: Category 2[3]
- Serious Eye Damage/Eye Irritation: Category 2/2A[3][5]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)[3]
- Acute Aquatic Toxicity: Category 1[3]
- Chronic Aquatic Toxicity: Category 3[5]

Quantitative Safety Data

The following tables summarize key quantitative safety data for allyl alcohol. This data should be used as a reference for handling deuterated allyl alcohol.

Table 1: Toxicological Data

Parameter	Species	Route	Value	Reference
LD50	Rat	Oral	70 - 105 mg/kg	[6]
LC50	Rat	Inhalation	76 ppm (8 hours)	[3][6]
LC50	Rat	Inhalation	1060 ppm (1 hour)	[6]

Table 2: Occupational Exposure Limits

Organization	Limit	Value	Notes
OSHA	PEL (8-hr TWA)	2 ppm	
NIOSH	REL (10-hr TWA)	2 ppm	
NIOSH	STEL (15-min)	4 ppm	
ACGIH	TLV (8-hr TWA)	0.5 ppm	[7]

Table 3: Physical and Flammability Data

Property	Value	Reference
Flash Point	70 °F (21 °C)	[8]
Molecular Weight	63.11 g/mol	[4]
Appearance	Clear, colorless liquid	[8]
Odor	Pungent, mustard-like	[8]

Experimental Protocols and Handling Procedures

Given its hazardous nature, strict adherence to safety protocols is mandatory when working with deuterated allyl alcohol.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[3]
- Skin Protection: Handle with chemical-resistant gloves (e.g., nitrile) and wear protective clothing to prevent skin exposure.[1][3]
- Respiratory Protection: All work should be conducted in a certified chemical fume hood.[1] If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge should be used.[9]

Engineering Controls

- Work in a well-ventilated area, preferably a chemical fume hood, to minimize vapor inhalation.[\[1\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[9\]](#)[\[10\]](#)
- Ensure an eyewash station and safety shower are readily accessible.[\[9\]](#)

Safe Storage

- Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)[\[10\]](#)
- Keep containers tightly closed and sealed.[\[3\]](#)[\[10\]](#)
- Store separately from incompatible materials such as strong oxidizing agents, acids, and alkali metals.[\[9\]](#)[\[10\]](#)
- The storage area should be locked up or accessible only to authorized personnel.

Spill and Leak Procedures

- In case of a spill, evacuate the area and remove all ignition sources.[\[3\]](#)
- Wear complete personal protective equipment, including a self-contained breathing apparatus.[\[7\]](#)
- Contain the spill using a non-combustible absorbent material like sand or earth.[\[7\]](#)
- Collect the absorbed material into a sealable container for disposal.[\[7\]](#)
- Do not let the chemical enter drains or waterways.[\[3\]](#)

Waste Disposal

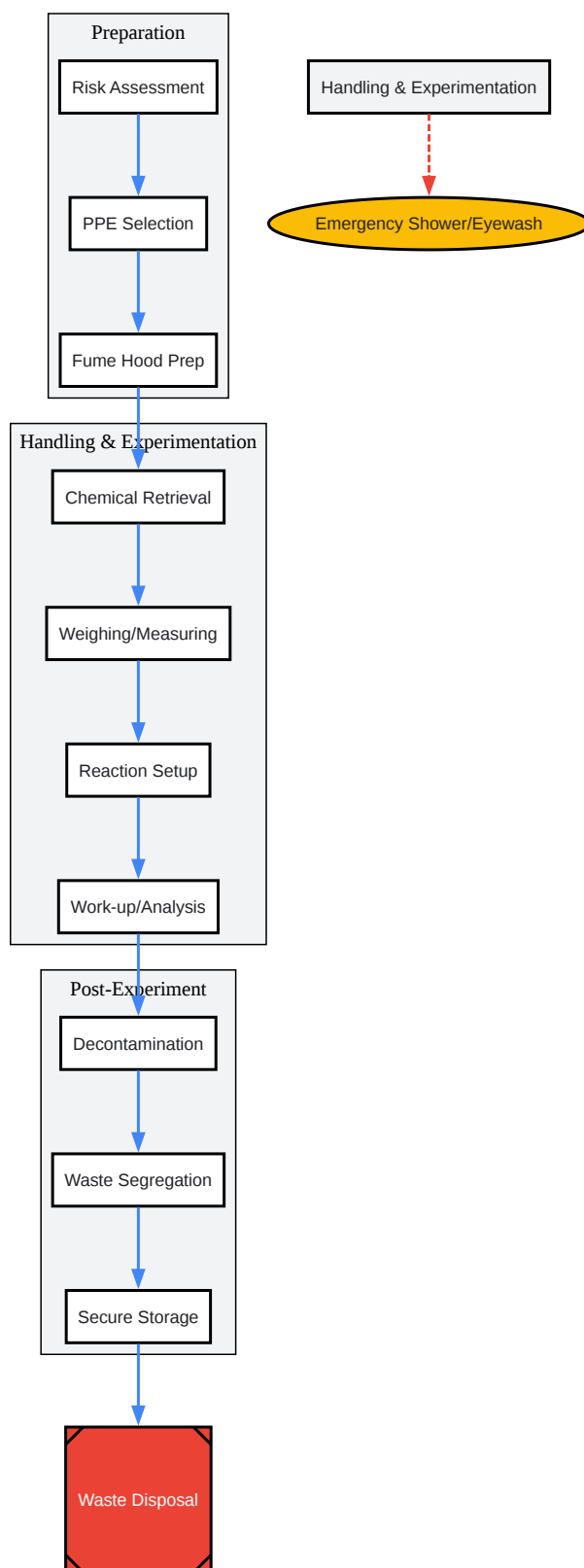
- Dispose of waste in accordance with local, state, and federal regulations.[\[9\]](#)
- Contaminated materials and empty containers should be treated as hazardous waste.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[9\]](#)[\[11\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15-20 minutes. Seek immediate medical attention.[\[10\]](#)[\[11\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[9\]](#)[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. Never give anything by mouth to an unconscious person.[\[3\]](#)[\[11\]](#)

Visualized Safe Handling Workflow

The following diagram illustrates the key stages and precautions for the safe handling of deuterated allyl alcohol in a research setting.



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Caption: Safe handling workflow for deuterated allyl alcohol.

Conclusion

Deuterated allyl alcohol is a critical reagent for specialized research, but its handling demands the utmost respect for safety protocols due to its high toxicity and flammability. By implementing robust engineering controls, consistent use of appropriate personal protective equipment, and adherence to the procedural guidelines outlined in this document, researchers can mitigate the risks associated with its use. Always consult the most recent Safety Data Sheet (SDS) from the supplier before handling this chemical.

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